

An In-Depth Technical Guide to 2-Hydroxy-3-methylbenzhydrazide

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Compound of Interest

Compound Name: **2-Hydroxy-3-methylbenzhydrazide**

Cat. No.: **B1580671**

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CAS Number: 30991-42-5

A comprehensive resource for researchers, scientists, and drug development professionals on the synthesis, properties, and applications of a versatile chemical scaffold.

Abstract

2-Hydroxy-3-methylbenzhydrazide is a valuable aromatic hydrazide that serves as a critical building block in medicinal chemistry and materials science. Its unique structural features, including a hydroxyl group, a methyl group, and a reactive hydrazide moiety, make it an excellent precursor for synthesizing a wide array of derivatives, such as Schiff bases and heterocyclic compounds, with significant biological potential. This guide provides a detailed examination of its physicochemical properties, a validated synthesis protocol, mechanistic insights into its reactivity, and a survey of its applications in drug discovery, focusing on the development of novel antimicrobial and anticancer agents.

Physicochemical Profile

Understanding the fundamental properties of **2-Hydroxy-3-methylbenzhydrazide** is paramount for its effective use in research and development. These characteristics influence its solubility, reactivity, and handling requirements.

Property	Value	Reference(s)
CAS Number	30991-42-5	[1]
Molecular Formula	C ₈ H ₁₀ N ₂ O ₂	[2]
Molecular Weight	166.18 g/mol	[2]
Appearance	White to off-white solid	[1]
Melting Point	190-191°C	[1]
pKa	8.78 ± 0.35 (Predicted)	[1]
Density	1.262 ± 0.06 g/cm ³ (Predicted)	[1]
Storage Temperature	2–8 °C under inert gas (Nitrogen or Argon)	[1]

Synthesis and Mechanistic Considerations

The synthesis of **2-Hydroxy-3-methylbenzhydrazide** is typically achieved through a reliable two-step process starting from the commercially available methyl 2-hydroxy-3-methylbenzoate. This pathway involves the nucleophilic acyl substitution of the ester with hydrazine hydrate.

2.1 Principle of Synthesis: Hydrazinolysis

The core of the synthesis is the hydrazinolysis of an ester. Hydrazine (NH₂NH₂), being a potent nucleophile, attacks the electrophilic carbonyl carbon of the ester (methyl 2-hydroxy-3-methylbenzoate). This leads to the formation of a tetrahedral intermediate, which subsequently collapses, eliminating a molecule of methanol and forming the stable hydrazide product. The reaction is typically performed in an alcoholic solvent, such as ethanol, and may be driven to completion by refluxing.[\[3\]](#)[\[4\]](#)

2.2 Detailed Step-by-Step Synthesis Protocol

Causality: This protocol is optimized for high yield and purity. Using an excess of hydrazine hydrate ensures the complete conversion of the starting ester. Ethanol is chosen as the solvent due to the good solubility of both the reactant and the intermediate, and its boiling point is suitable for achieving a sufficient reaction rate without degrading the product.

Materials:

- Methyl 2-hydroxy-3-methylbenzoate
- Hydrazine hydrate (80% solution)
- Absolute Ethanol
- Round-bottom flask with reflux condenser
- Stirring apparatus
- Standard laboratory glassware for filtration and recrystallization

Procedure:

- Reaction Setup: In a 250 mL round-bottom flask, dissolve methyl 2-hydroxy-3-methylbenzoate (1 equivalent) in absolute ethanol (approximately 10-15 mL per gram of ester).
- Addition of Hydrazine: While stirring, slowly add an excess of hydrazine hydrate (3-5 equivalents) to the solution.
- Reflux: Attach a reflux condenser and heat the mixture to reflux. Maintain the reflux with continuous stirring for 4-6 hours. The progress of the reaction can be monitored using Thin Layer Chromatography (TLC).
- Isolation: After the reaction is complete, cool the mixture to room temperature. A white solid precipitate of **2-Hydroxy-3-methylbenzhydrazide** should form.
- Purification: Collect the solid product by vacuum filtration and wash it with a small amount of cold ethanol to remove any unreacted starting materials and impurities.
- Recrystallization: For higher purity, recrystallize the crude product from hot ethanol. Dissolve the solid in a minimal amount of boiling ethanol and allow it to cool slowly to form pure crystals.
- Drying: Dry the purified crystals under vacuum to obtain the final product.

2.3 Analytical Characterization

To ensure the identity and purity of the synthesized compound, a combination of spectroscopic techniques is employed.

- FT-IR (KBr, cm^{-1}): Expected peaks would include a broad band for the O-H stretch (phenolic), N-H stretching vibrations from the hydrazide group, a strong C=O (amide I) band, and characteristic aromatic C=C stretching bands.[5]
- $^1\text{H-NMR}$ (DMSO-d_6 , ppm): The spectrum should show distinct signals corresponding to the aromatic protons, the methyl group protons, the labile phenolic -OH proton, and the -NH and - NH_2 protons of the hydrazide moiety.[5][6]
- Mass Spectrometry (MS): The mass spectrum should display a molecular ion peak $[\text{M}]^+$ corresponding to the molecular weight of the compound (166.18 g/mol).[6]

Core Applications in Drug Discovery

The true value of **2-Hydroxy-3-methylbenzhydrazide** lies in its role as a versatile scaffold for generating libraries of compounds with diverse biological activities.[7][8] Hydrazides and their derivatives are known to exhibit a wide range of pharmacological effects, including antimicrobial, anticonvulsant, anti-inflammatory, and antitumor activities.[9][10]

3.1 Precursor for Potent Schiff Base Derivatives

The hydrazide group is an excellent nucleophile for condensation reactions with aldehydes and ketones, forming hydrazone (a class of Schiff bases).[11] This reaction is a cornerstone of combinatorial chemistry for drug discovery. The resulting -C=N-NH-C=O- linkage is a key pharmacophore in many biologically active molecules. The 2-hydroxy group often participates in intramolecular hydrogen bonding, which can influence the conformation and biological activity of the final molecule.[12]

- Antimicrobial Agents: Many Schiff bases derived from aromatic hydrazides exhibit potent antibacterial and antifungal properties.[5][13][14] The mechanism often involves the inhibition of essential microbial enzymes or disruption of cell wall synthesis. The lipophilicity introduced by the aldehyde or ketone fragment can enhance cell membrane permeability.

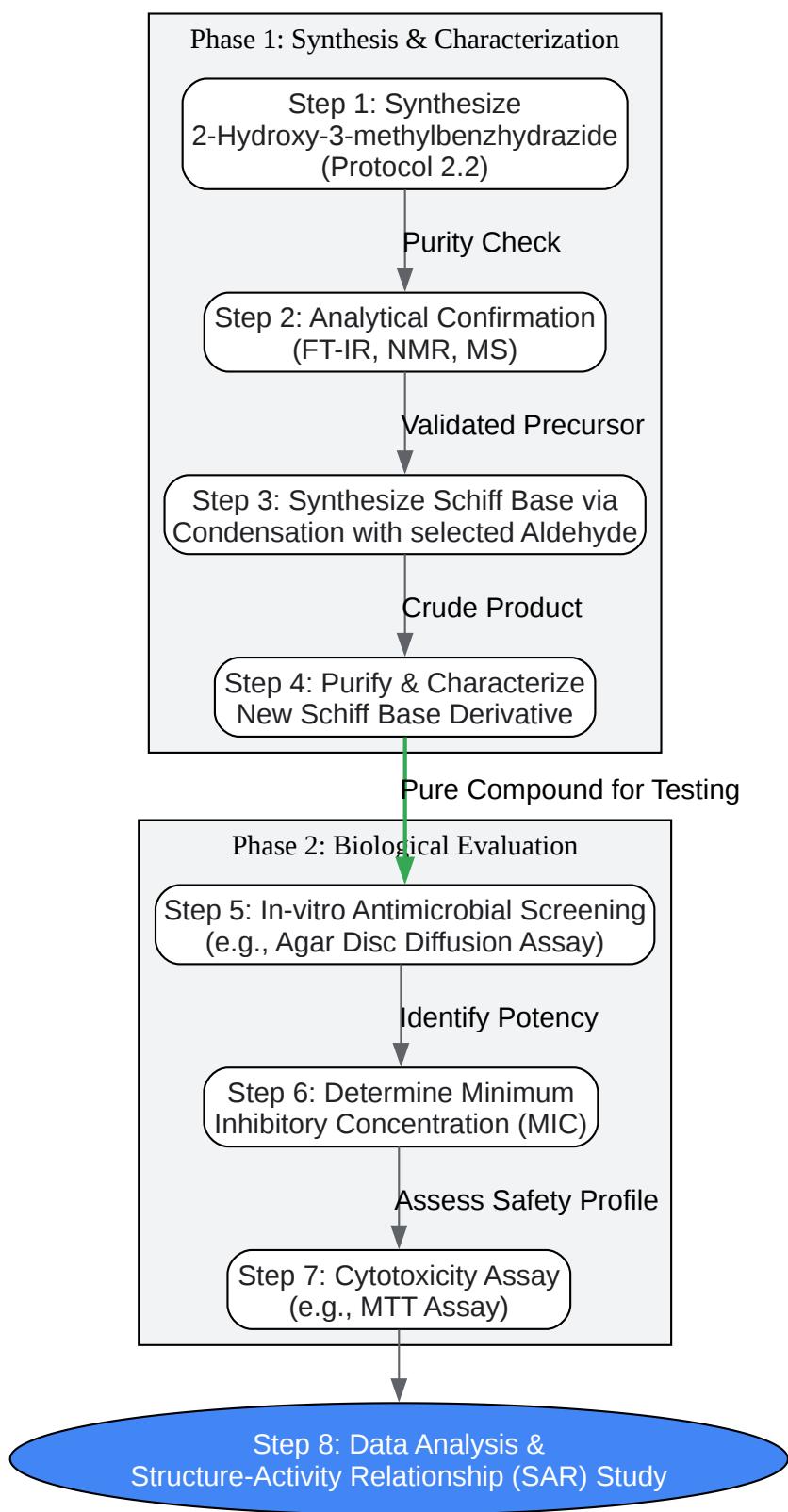
- Anticancer Agents: Certain hydrazone derivatives have shown promising anticancer activity, acting through various mechanisms such as enzyme inhibition (e.g., urease inhibitors) or inducing apoptosis.[\[15\]](#)

3.2 Ligand for Bioactive Metal Complexes

The oxygen and nitrogen atoms within the **2-Hydroxy-3-methylbenzhydrazide** structure can act as chelation sites for various metal ions. The resulting metal complexes often exhibit enhanced biological activity compared to the parent ligand, a phenomenon attributed to changes in properties like solubility, lipophilicity, and interaction with biological targets.

Experimental Workflow: From Synthesis to Antimicrobial Screening

This section outlines a logical and self-validating workflow for synthesizing a novel Schiff base from **2-Hydroxy-3-methylbenzhydrazide** and evaluating its potential as an antimicrobial agent.

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Workflow from synthesis to biological evaluation.

Safety and Handling

As a laboratory chemical, **2-Hydroxy-3-methylbenzhydrazide** requires careful handling to minimize risk.

- Hazard Identification: The compound is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.[16] It is harmful if swallowed.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.[17][18]
- Handling: Use in a well-ventilated area or a fume hood to avoid inhalation of dust. Avoid contact with skin and eyes. Wash hands thoroughly after handling.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place.[16] For long-term storage, keep under an inert atmosphere at 2-8°C.[1]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. [17]

Conclusion and Future Perspectives

2-Hydroxy-3-methylbenzhydrazide (CAS 30991-42-5) is a compound of significant interest due to its proven utility as a synthetic intermediate. Its structural framework is a launchpad for the development of novel therapeutic agents, particularly in the realm of antimicrobial and anticancer research. The straightforward synthesis of its Schiff base and metal complex derivatives allows for the rapid generation of compound libraries for high-throughput screening. Future research should focus on exploring the structure-activity relationships (SAR) of its derivatives to design more potent and selective drug candidates. Furthermore, investigating its potential in other areas, such as materials science and as a corrosion inhibitor, could open new avenues for its application.

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